

Application Notes and Protocols for 2-(4-(Trifluoromethoxy)phenyl)ethanamine

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Compound of Interest

Compound Name: 2-(4-(Trifluoromethoxy)phenyl)ethanamine

Cat. No.: B068252

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-(4-(Trifluoromethoxy)phenyl)ethanamine** (CAS No. 170015-99-3). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

2-(4-(Trifluoromethoxy)phenyl)ethanamine is a fluorinated organic compound with the following properties:

Property	Value
Molecular Formula	C9H10F3NO
Molecular Weight	205.18 g/mol [1]
Appearance	Colorless to light yellow liquid
Boiling Point	211°C[1]
Flash Point	81°C[1]
Density	1.233 g/cm ³ [1]
pKa	9.60 ± 0.10 (Predicted)[1]
Solubility	Slightly soluble in water[2]

Storage Procedures

Proper storage is essential to maintain the stability and purity of **2-(4-(Trifluoromethoxy)phenyl)ethanamine**.

- General Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Temperature: Recommended storage is at room temperature.[1][4]
- Light and Atmosphere: Keep in a dark place under an inert atmosphere to prevent degradation.[1][4]
- Incompatibilities: Store away from incompatible materials, particularly acids.[5]
- Long-term Storage: For long-term storage, ensure the container is sealed and stored in a designated corrosives area.[5]

Handling Procedures and Personal Protective Equipment (PPE)

This compound is classified as hazardous and requires strict safety precautions during handling. It is known to cause severe skin burns, eye damage, and may cause respiratory

irritation.[6]

3.1. Engineering Controls

- Ventilation: Always handle this compound in a properly functioning chemical fume hood.[3][5]
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

3.2. Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling this substance:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required. For tasks with a higher risk of splashing, consider additional protective clothing.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH/MSHA approved respirator with an appropriate cartridge for organic ammonia derivatives.[5]

Experimental Protocols

4.1. Receiving and Initial Storage

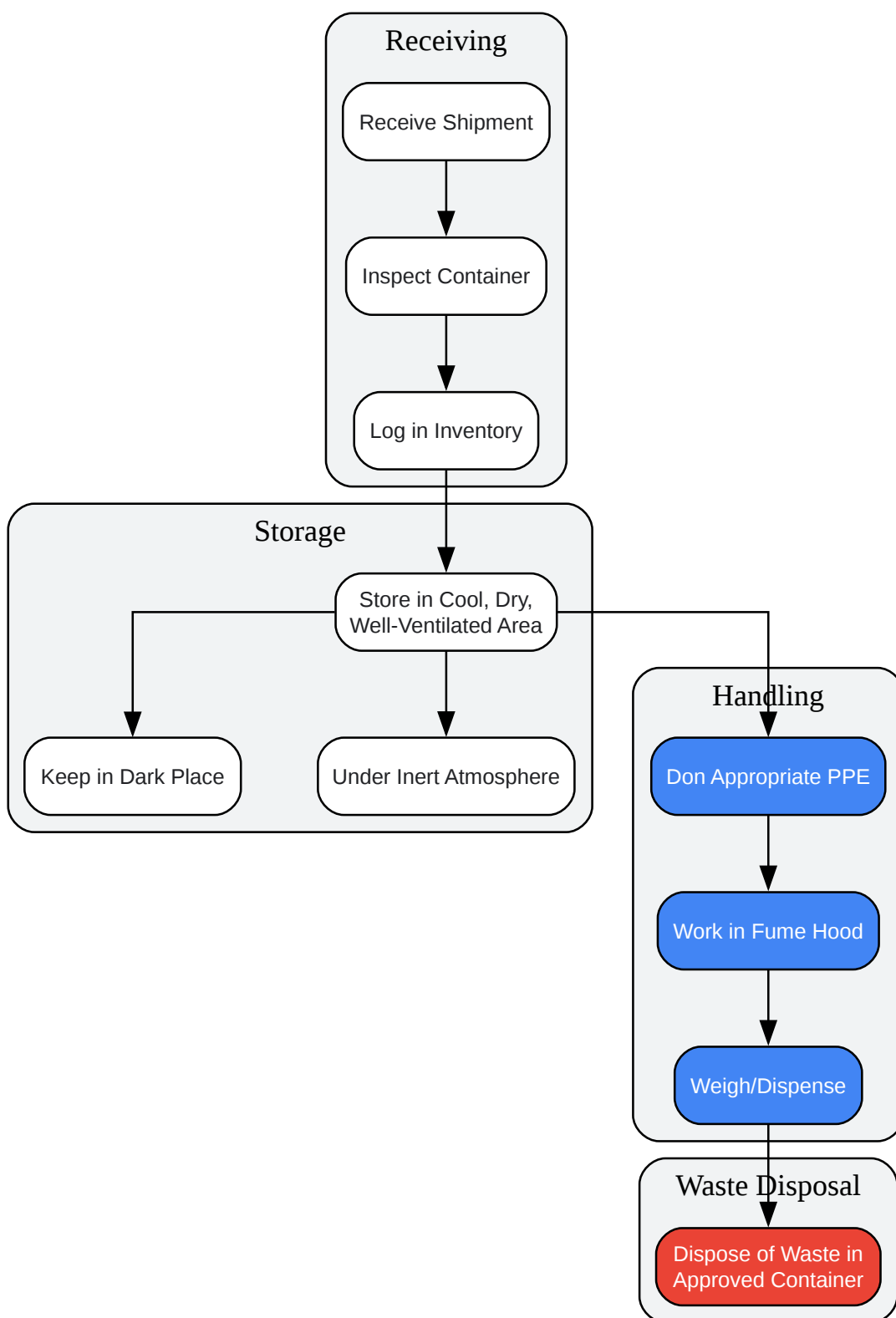
- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Wear appropriate PPE before handling the package.
- Transport the unopened container to the designated storage area.
- Log the compound into the chemical inventory system.
- Store according to the procedures outlined in Section 2.

4.2. Weighing and Dispensing

- Don all required PPE as specified in Section 3.2.
- Perform all weighing and dispensing operations within a chemical fume hood.
- Use a clean, dry, and compatible container for the aliquot.
- Carefully uncap the primary container, avoiding any splashes.
- Use a clean pipette or syringe to transfer the desired amount of the liquid.
- Securely recap the primary container immediately after dispensing.
- Clean any minor spills within the fume hood immediately with an appropriate absorbent material.
- Properly label the secondary container with the chemical name, concentration, date, and your initials.

Workflow for Handling and Storage

The following diagram illustrates the standard workflow for the safe handling and storage of **2-(4-(Trifluoromethoxy)phenyl)ethanamine**.



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Caption: Workflow for handling and storage of **2-(4-(Trifluoromethoxy)phenyl)ethanamine**.

Emergency Procedures

6.1. Spills

- **Small Spills:** For minor spills within a fume hood, use an inert absorbent material to soak up the liquid. Place the contaminated material in a sealed, labeled container for hazardous waste disposal.
- **Large Spills:** Evacuate the area immediately. Keep personnel upwind of the spill. Prevent the spill from entering drains. Contact the institution's emergency response team.

6.2. First Aid

- **Inhalation:** If inhaled, remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor immediately.[\[3\]](#)[\[5\]](#)
- **Skin Contact:** If on skin or hair, immediately remove all contaminated clothing. Rinse the skin with water/shower for at least 15 minutes.[\[5\]](#) Call a physician immediately.[\[5\]](#)
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[\[5\]](#) Seek immediate medical attention.[\[5\]](#)
- **Ingestion:** If swallowed, rinse the mouth. Do NOT induce vomiting.[\[3\]](#)[\[5\]](#) Call a poison center or doctor immediately.

Disposal

Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations. All waste must be placed in a properly labeled and sealed container for hazardous waste disposal.

Incompatible Materials

Avoid contact with strong acids and oxidizing agents.

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